

Application Notes and Protocols for GLP-1 Secretion Assay Using BMS-986034

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Compound of Interest

Compound Name: BMS-986034

Cat. No.: B15603655

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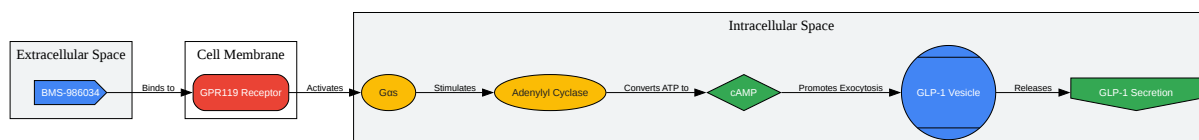
Introduction

Glucagon-like peptide-1 (GLP-1) is an incretin hormone secreted from intestinal enteroendocrine L-cells, playing a crucial role in glucose homeostasis. Its therapeutic potential has led to the development of GLP-1 receptor agonists for the treatment of type 2 diabetes and obesity. **BMS-986034** is a potent and selective agonist of G protein-coupled receptor 119 (GPR119), a receptor expressed on L-cells. Activation of GPR119 by agonists like **BMS-986034** stimulates the secretion of GLP-1, making it a promising therapeutic target.

These application notes provide detailed protocols for in vitro and in vivo assays to evaluate the effect of **BMS-986034** on GLP-1 secretion.

GPR119 Signaling Pathway in L-Cells

Activation of GPR119 by an agonist such as **BMS-986034** initiates a downstream signaling cascade within the intestinal L-cell, leading to the secretion of GLP-1. This process is primarily mediated through the G α s subunit, which activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). Elevated cAMP levels then promote the exocytosis of GLP-1-containing granules. Notably, GPR119-mediated GLP-1 secretion from intestinal L-cells has been shown to be glucose-independent.[1]



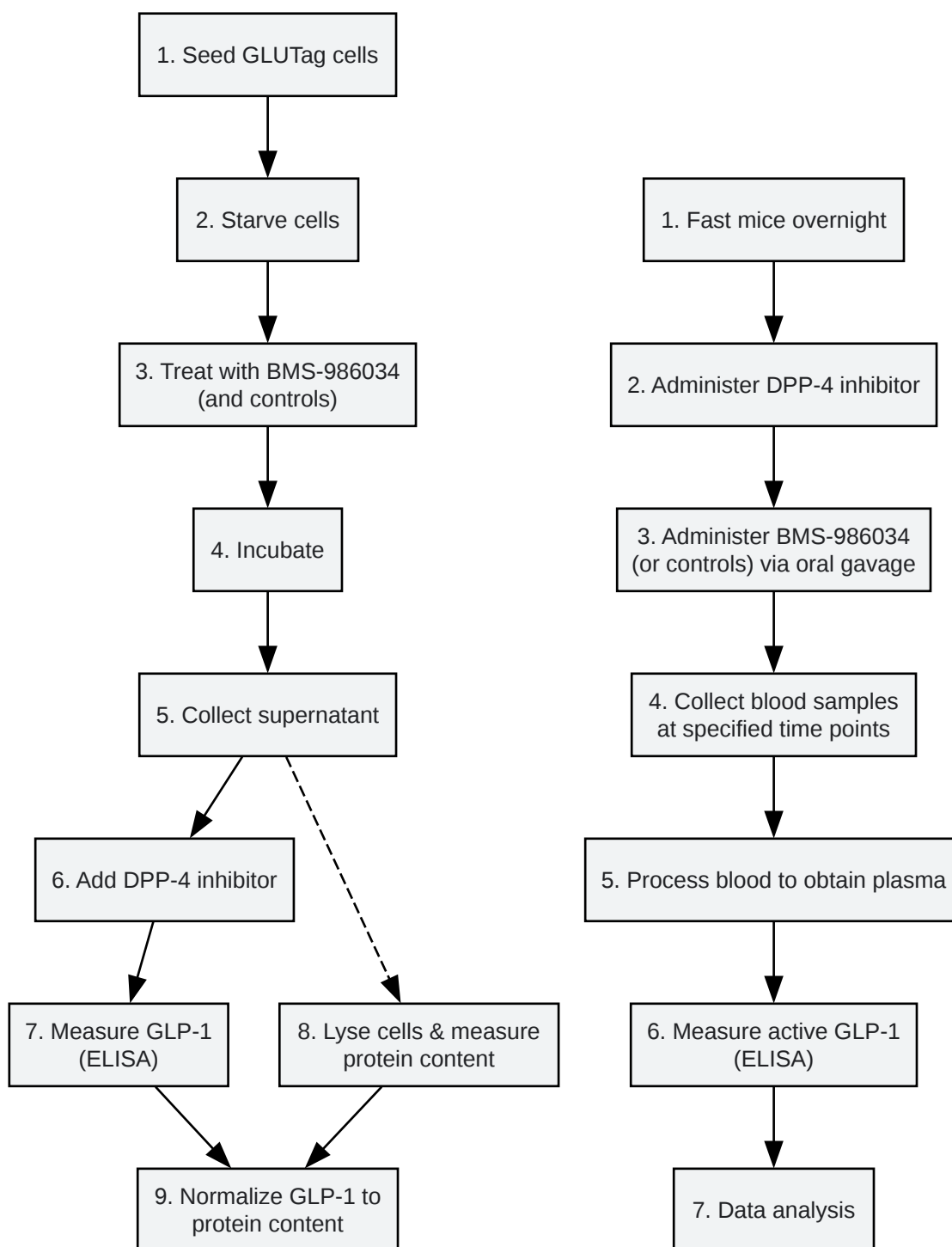
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Caption: GPR119 signaling cascade initiated by **BMS-986034**.

In Vitro GLP-1 Secretion Assay

This protocol describes the measurement of GLP-1 secretion from an immortalized murine intestinal L-cell line, GLUTag, in response to **BMS-986034**.

Experimental Workflow



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References

- 1. Glucagon-Like Peptide-1 Cleavage Product GLP-1 (9-36) Amide Enhances Hippocampal Long-term Synaptic Plasticity in Correlation with Suppression of Kv4.2 expression and eEF2 Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
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